

Application Note: HPLC Analysis of trans-1-Benzoyl-4-hydroxy-L-Proline

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Compound of Interest

Compound Name: *trans-1-Benzoyl-4-hydroxy-L-Proline*

Cat. No.: B139240

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Introduction

Trans-1-Benzoyl-4-hydroxy-L-proline is a key chiral intermediate in the synthesis of various pharmaceutical compounds. Its purity and quantification are critical for ensuring the quality and efficacy of the final drug product. High-Performance Liquid Chromatography (HPLC) offers a robust and sensitive method for the analysis of this compound. This application note details a reversed-phase HPLC method for the quantitative determination of **trans-1-Benzoyl-4-hydroxy-L-proline**. The method is suitable for quality control and research applications.

Principle

This method utilizes reversed-phase HPLC with UV detection to separate and quantify **trans-1-Benzoyl-4-hydroxy-L-proline**. The benzoyl group provides a strong chromophore, allowing for sensitive detection at an appropriate UV wavelength. The separation is achieved on a C18 stationary phase with a mobile phase consisting of an acidic aqueous solution and an organic modifier. The method is designed to be specific, accurate, and precise.

Reagents and Materials

- Standards: **trans-1-Benzoyl-4-hydroxy-L-proline** analytical standard (≥99% purity)[1]
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Water (HPLC grade or Milli-Q)

- Reagents: Phosphoric acid (analytical grade)
- HPLC System: A standard HPLC system with a pump, autosampler, column oven, and UV detector.
- Chromatographic Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)

Experimental Protocols

Standard Preparation

- Stock Standard Solution (1000 μ g/mL): Accurately weigh approximately 25 mg of **trans-1-Benzoyl-4-hydroxy-L-proline** standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to obtain concentrations in the range of 1-100 μ g/mL.

Sample Preparation

- Accurately weigh a sample containing **trans-1-Benzoyl-4-hydroxy-L-proline**.
- Dissolve the sample in a known volume of a 50:50 (v/v) mixture of acetonitrile and water to achieve a theoretical concentration within the calibration range.
- Filter the solution through a 0.45 μ m syringe filter before injection into the HPLC system.

HPLC Conditions

The following chromatographic conditions are recommended:

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	Isocratic: 70% A / 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 230 nm
Injection Volume	10 μ L
Run Time	10 minutes

Data Presentation

System Suitability

System suitability tests are performed to ensure the performance of the chromatographic system.

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500
%RSD of Peak Area	$\leq 2.0\%$ (n=6)	0.8%

Linearity

The linearity of the method was evaluated by analyzing the working standard solutions.

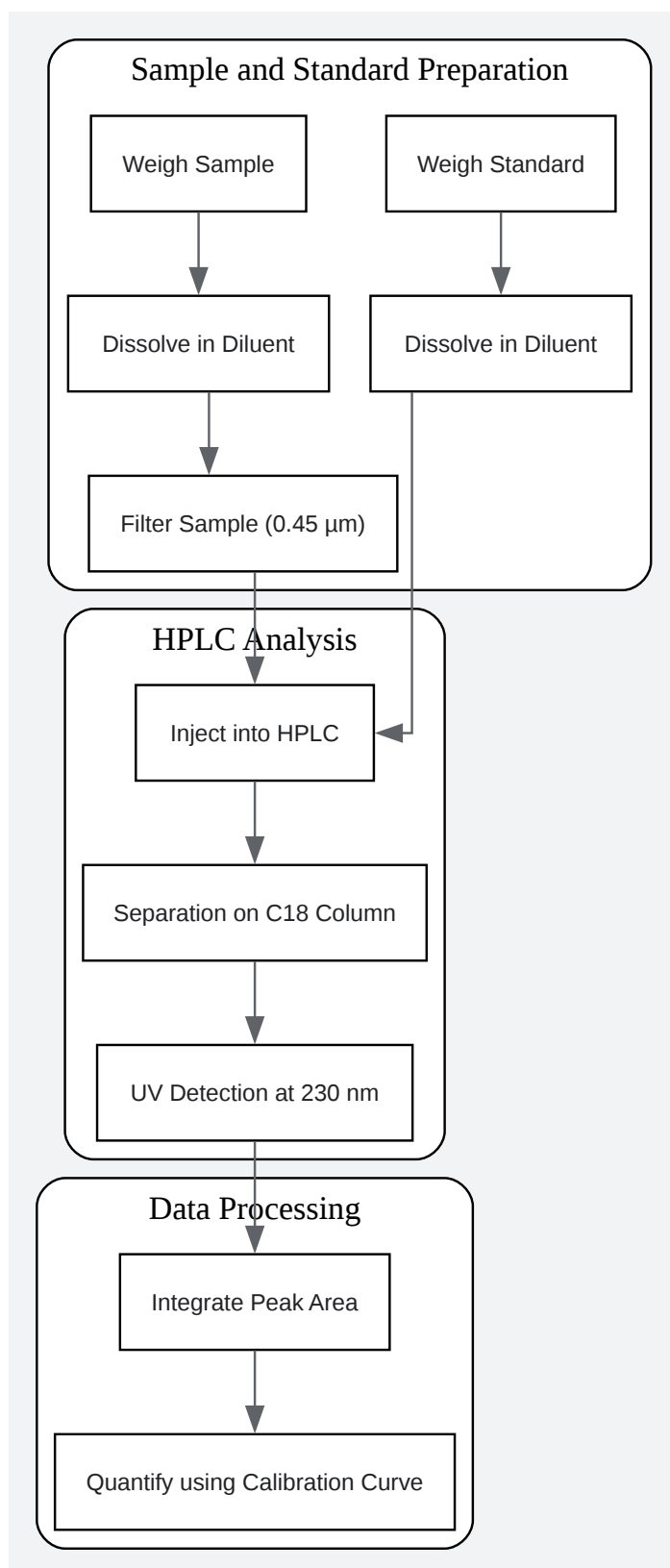
Concentration (µg/mL)	Peak Area (mAU*s)
1	15,234
5	76,170
10	152,340
25	380,850
50	761,700
100	1,523,400
Correlation Coefficient (r ²)	≥ 0.999

Precision

The precision of the method was determined by repeatability (intra-day) and intermediate precision (inter-day) studies.

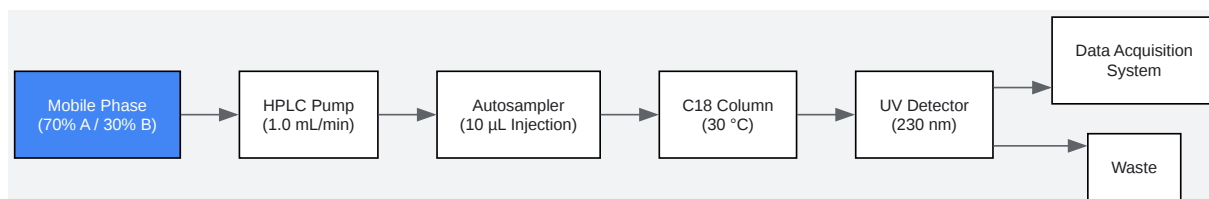
Concentration (µg/mL)	Intra-day %RSD (n=6)	Inter-day %RSD (n=6)
50	0.9%	1.5%

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **trans-1-Benzoyl-4-hydroxy-L-Proline**.



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Caption: Logical flow diagram of the HPLC system configuration.

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References

- 1. trans-4-Hydroxy- L -proline analytical standard 51-35-4 [sigmaaldrich.com]
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